

# Ethyl 4-acetylbenzoate CAS number 38430-55-6

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## Compound of Interest

Compound Name: Ethyl 4-acetylbenzoate

Cat. No.: B126464

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An In-depth Technical Guide to **Ethyl 4-acetylbenzoate** (CAS: 38430-55-6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 4-acetylbenzoate**, a key chemical intermediate. It covers its physicochemical properties, spectroscopic data, synthesis protocols, applications in research and development, and safety information.

## Core Properties and Data

**Ethyl 4-acetylbenzoate** is an aromatic ester that serves as a versatile building block in organic synthesis.<sup>[1]</sup> Its structure features a benzoate ester and an acetyl group at the para position, making it a valuable intermediate for pharmaceuticals and agrochemicals.<sup>[1]</sup>

## Physicochemical Properties

The fundamental physical and chemical properties of **Ethyl 4-acetylbenzoate** are summarized below.

Property	Value	Source
CAS Number	38430-55-6	[1][2][3][4]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	192.21 g/mol	[1][2][3][5]
Appearance	White to off-white/beige crystalline powder	[1][6]
Melting Point	55–57 °C	[1][4][6]
Boiling Point	310 °C at 760 mmHg	[1][6]
Density	1.096 g/cm <sup>3</sup>	[6]
Flash Point	135.8 °C	[6]
Solubility	Sparingly soluble in water; Soluble in chloroform, ethyl acetate.	[1][6]
Storage Temperature	Room temperature, under inert atmosphere.	[6]
Topological Polar Surface Area (TPSA)	43.37 Å <sup>2</sup>	[3]
LogP	2.0659	[3][6]
Rotatable Bonds	3	[3]

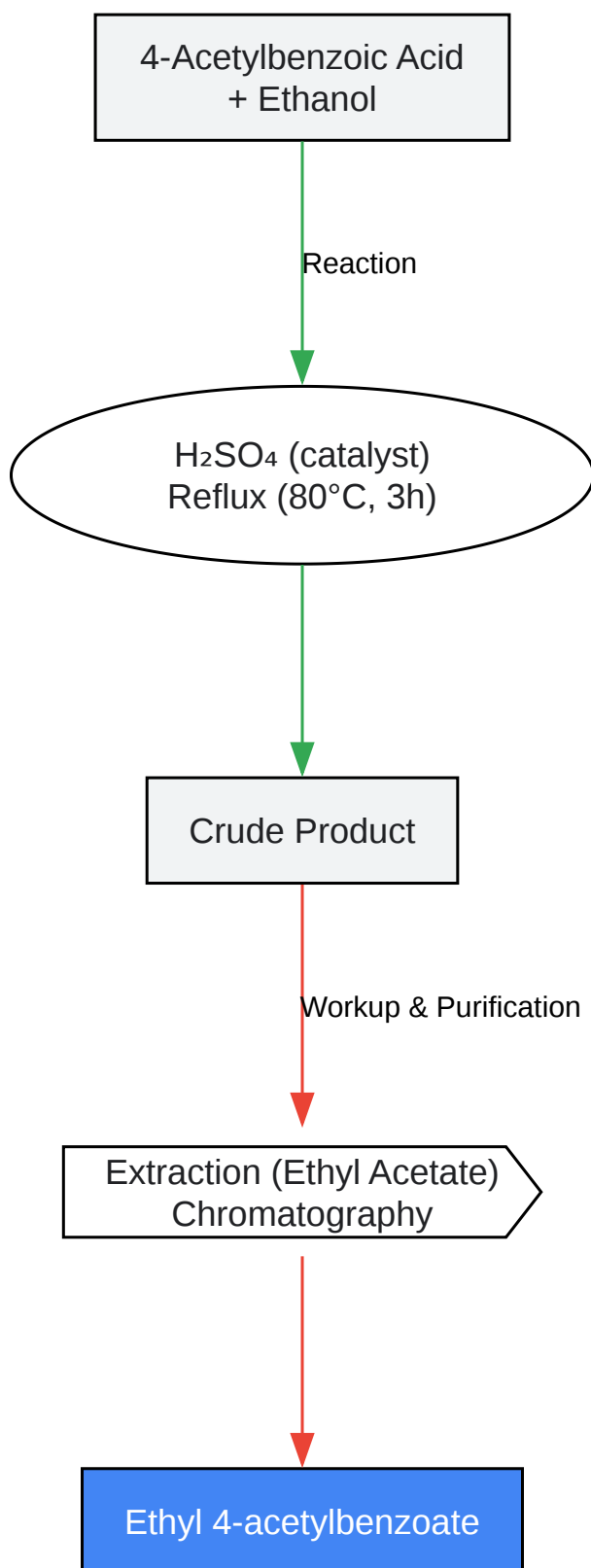
## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of the compound.

Spectroscopy	Data	Source
<sup>1</sup> H NMR (600 MHz, CDCl <sub>3</sub> )	δ (ppm): 8.11 (d, J=7.6 Hz, 2H), 7.99 (d, J=7.7 Hz, 2H), 4.39 (q, J=7.0 Hz, 2H), 2.63 (s, 3H), 1.40 (t, J=7.1 Hz, 3H)	[2]
Mass Spectrometry (ESI)	m/z: 193.1 [M+H] <sup>+</sup>	[2]
Mass Spectrometry (GC-MS, EI-B)	Major fragments (m/z): 177, 192, 147, 43, 76	[5]

## Synthesis and Experimental Protocols

The most common method for synthesizing **Ethyl 4-acetylbenzoate** is the Fischer esterification of 4-acetylbenzoic acid with ethanol, using a strong acid as a catalyst.



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Figure 1: Synthesis workflow for **Ethyl 4-acetylbenzoate**.

## Detailed Experimental Protocol: Fischer Esterification

This protocol is adapted from established synthesis routes.<sup>[2]</sup>

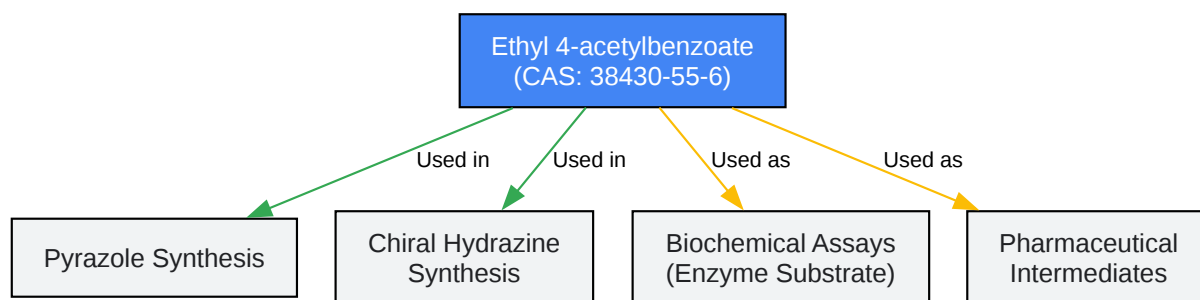
- Materials:
  - 4-acetylbenzoic acid (1000 g, 6.1 mol)
  - Ethanol (2 L)
  - Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) (10 mL)
  - Ethyl acetate
  - Saturated brine solution
  - Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
  - Petroleum ether
- Procedure:
  - In a suitable reaction vessel, dissolve 4-acetylbenzoic acid (1000 g) in ethanol (2 L).
  - Cool the solution to  $0^\circ\text{C}$  using an ice bath.
  - Slowly add concentrated  $\text{H}_2\text{SO}_4$  (10 mL) to the cooled solution while stirring.
  - Heat the mixture to reflux at  $80^\circ\text{C}$  and maintain for 3 hours.
  - After the reaction is complete, remove the solvent (ethanol) under reduced pressure (vacuum).
- Work-up and Purification:
  - Extract the resulting residue with ethyl acetate.
  - Wash the organic layer with a saturated brine solution.

- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Filter the solution to remove the drying agent.
- Concentrate the filtrate under vacuum.
- Purify the final residue using column chromatography with a mobile phase of petroleum ether and ethyl acetate (10:1 ratio).
- The final product is isolated as a white solid (yield: 1077 g, 92%).[\[2\]](#)

## Applications in Research and Drug Development

**Ethyl 4-acetylbenzoate** is a valuable intermediate due to its reactive keto and ester functional groups.

- **Synthetic Intermediate:** It is a key reagent in the synthesis of more complex molecules, including pyrazoles and chiral hydrazines.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- **Biochemical Assays:** The compound is utilized as a substrate in the study of enzyme-catalyzed reactions, particularly those involving esterases.[\[1\]](#)
- **Pharmaceutical Development:** It serves as a building block in the synthesis of various pharmaceutical compounds.[\[1\]](#)



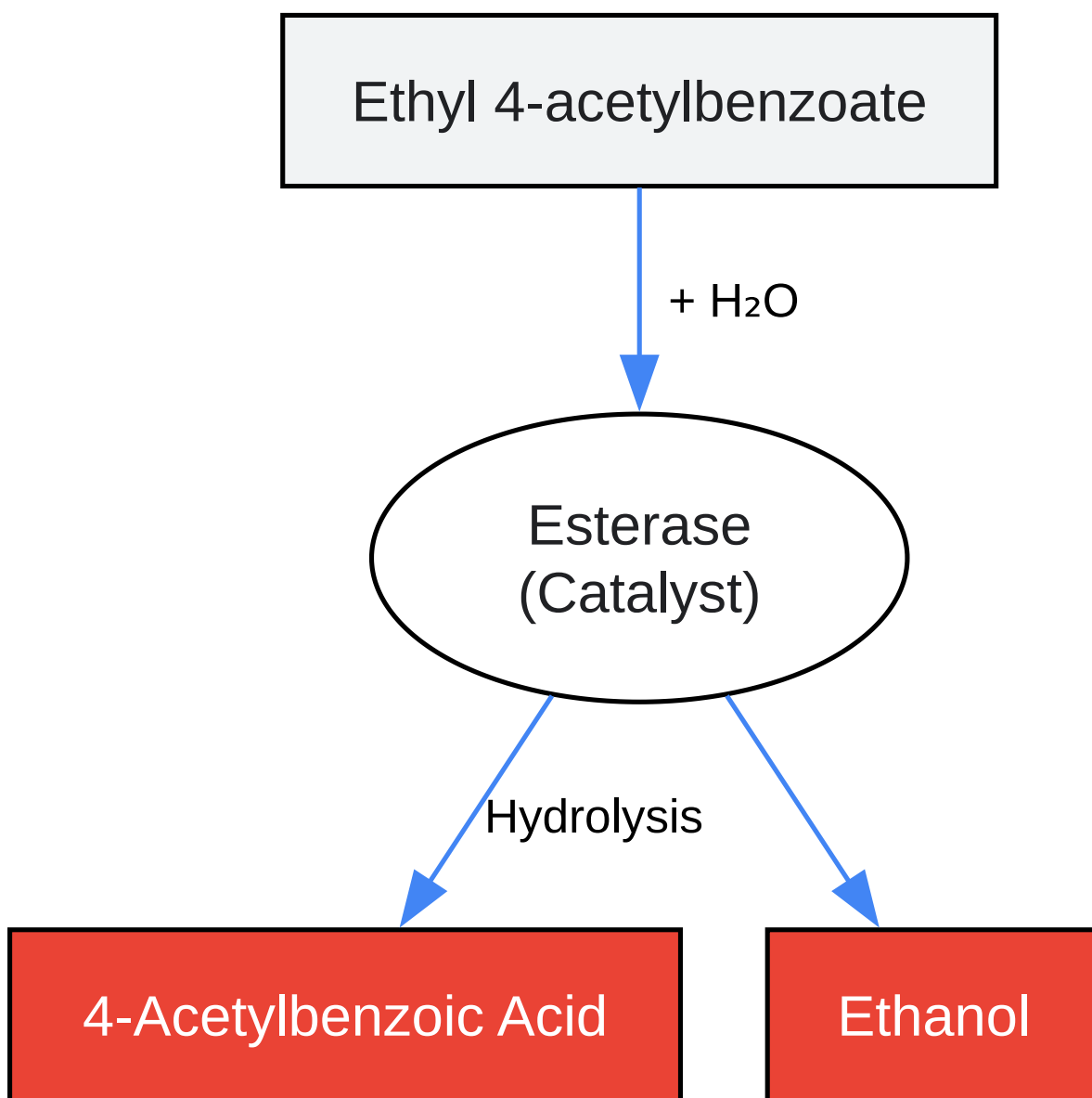
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Figure 2: Key applications of **Ethyl 4-acetylbenzoate**.

## Biological Activity and Mechanism of Action

The primary mechanism of action for **Ethyl 4-acetylbenzoate** in biological systems involves its role as a substrate for hydrolytic enzymes.<sup>[1]</sup> Esterases can catalyze the hydrolysis of the ethyl ester bond, breaking the molecule down into 4-acetylbenzoic acid and ethanol.<sup>[1]</sup> This reaction can occur under both acidic and basic conditions.<sup>[1]</sup>





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Figure 3: Enzymatic hydrolysis of **Ethyl 4-acetylbenzoate**.

## Safety and Handling

Proper handling of **Ethyl 4-acetylbenzoate** is essential in a laboratory setting. The compound is classified with several GHS hazard statements.

Hazard Information	Details	Source
GHS Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	[7]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H332: Harmful if inhaled.H335: May cause respiratory irritation.	[7][8]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[8]

- Handling: Use in a well-ventilated area or outdoors.[8] Avoid contact with skin, eyes, and clothing, and prevent ingestion and inhalation.[8] Wash hands and any exposed skin thoroughly after handling.[8]
- Storage: Store in a well-ventilated, locked-up place with the container tightly closed.[8] Keep in a dry, cool environment under an inert atmosphere.[9]
- First Aid: In case of skin contact, wash with plenty of soap and water.[8] For eye contact, rinse cautiously with water for several minutes.[8] If inhaled, move the person to fresh air.[8] If swallowed, do NOT induce vomiting and seek medical attention.[8]

## Conclusion

**Ethyl 4-acetylbenzoate** (CAS: 38430-55-6) is a well-characterized compound with significant utility as a chemical intermediate. Its straightforward synthesis, combined with its dual reactivity, makes it a valuable precursor for a range of molecules in pharmaceutical and chemical research. The data and protocols provided in this guide serve as a comprehensive resource for professionals working with this versatile compound.

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